

Palustrin-2c: Structural Dynamics, Mechanism, and Therapeutic Potential

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Compound of Interest

Compound Name: *Palustrin-2c*

Cat. No.: *B1577118*

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Executive Summary

Palustrin-2c is a 31-residue, cationic, amphipathic peptide belonging to the Palustrin-2 family. Characterized by a conserved C-terminal cyclic disulfide loop (the "Rana box"), it functions primarily as a membrane-active agent with selectivity for Gram-negative bacteria. While its potency is moderate compared to engineered analogs (e.g., **Palustrin-2CE**), its structural stability and low hemolytic profile make it a critical scaffold for peptide drug design, particularly in the development of anti-infective and potentially insulinotropic agents.

Structural Characterization

Primary Sequence & Physicochemical Properties

The primary structure of **Palustrin-2c** is defined by a linear N-terminal amphipathic α -helix and a C-terminal cyclic domain.

- Sequence (One-Letter Code): GFLSTVKNLATNVAGTVIDTLKCKVTGGCRS
- Key Motifs:

- N-Terminus (Residues 1–22): Amphipathic α -helical region responsible for membrane binding.
- C-Terminus (Residues 23–31): The "Rana box" (CKVTGGCRS), a cyclic heptapeptide stabilized by a disulfide bridge between Cys23 and Cys29.
- Molecular Weight: ~3.2 kDa (Theoretical).
- Net Charge: +3 (at pH 7.0), derived from Lysine (K) and Arginine (R) residues.
- Hydrophobicity: Moderate; facilitates interaction with lipid bilayers without inducing excessive hemolysis.

The "Rana Box" Functionality

The C-terminal disulfide bridge (Cys23-Cys29) acts as a structural constraint. Unlike many AMPs where cyclization is critical for activity, studies on the Palustrin-2 family suggest this loop primarily confers proteolytic stability rather than antimicrobial potency. Linear analogs often retain bioactivity but degrade rapidly in serum.

Biological Activity & Mechanism of Action

Antimicrobial Spectrum

Palustrin-2c exhibits a "moderate" antimicrobial profile, showing higher efficacy against Gram-negative bacteria compared to Gram-positive strains.

| Target Organism | Strain Type | Est. MIC (

M) | Activity Classification | | :--- | :--- | :--- | :

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